

A Senior Application Scientist's Perspective on a Unique Fluorinated Ketone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Bis(perfluoroisopropyl)ketone*

Cat. No.: *B1294482*

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This guide provides a comprehensive technical overview of **Bis(perfluoroisopropyl)ketone**, a highly fluorinated organic compound. Designed for researchers, chemists, and professionals in drug development, this document moves beyond a simple recitation of facts to offer insights into its chemical nature, synthetic utility, and the rationale behind its handling protocols. As a specialized reagent, understanding its nuanced properties is key to unlocking its potential as a building block in advanced chemical synthesis.

Section 1: Core Identity and Physicochemical Landscape

Bis(perfluoroisopropyl)ketone, systematically named 1,1,1,2,4,5,5,5-octafluoro-2,4-bis(trifluoromethyl)pentan-3-one, is a fully fluorinated ketone.^{[1][2]} The presence of fourteen fluorine atoms on a seven-carbon backbone imparts significant and unique characteristics. The strong electron-withdrawing effect of the two heptafluoroisopropyl groups drastically influences the reactivity of the central carbonyl group, making it a powerful electrophile and a valuable synthon for introducing complex fluorinated moieties into larger molecules.

A variety of synonyms are used in literature and commercial listings, including Perfluorodiisopropyl ketone, Bis(heptafluoroisopropyl)ketone, and Tetradecafluoro-2,4-dimethylpentan-3-one.^{[1][3][4][5]}

Key Physicochemical Properties

The physical properties of this compound are a direct consequence of its perfluorinated structure. High density and a relatively low boiling point for its molecular weight are characteristic. The data below is aggregated for quick reference.

Property	Value	Source(s)
CAS Number	813-44-5	[3][4][5]
Molecular Formula	C ₇ F ₁₄ O	[1][2][3]
Molecular Weight	366.05 g/mol	[1][2][3][4]
Appearance	Clear, colorless liquid	[1][3][6][7]
Boiling Point	71-73 °C	[2][3][4][5][8]
Density	1.661 g/mL	[3][4][8]
Refractive Index	~1.267 (@ 20°C)	[3][5][7]
Flash Point	72-73 °C	[3][4][5]

Section 2: Synthesis and Chemical Reactivity

The unique reactivity of **Bis(perfluoroisopropyl)ketone** stems from the intense electron-withdrawing nature of the perfluoroalkyl groups, which renders the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack.

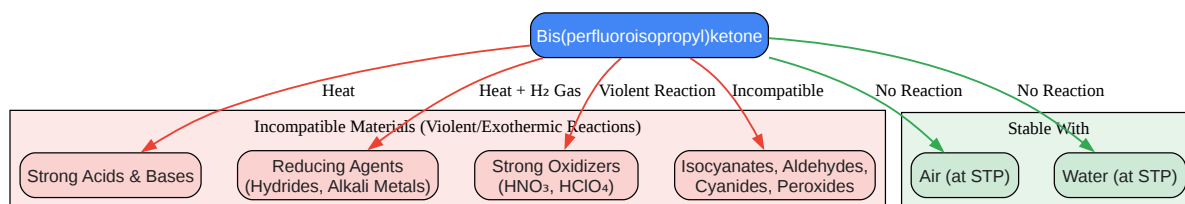
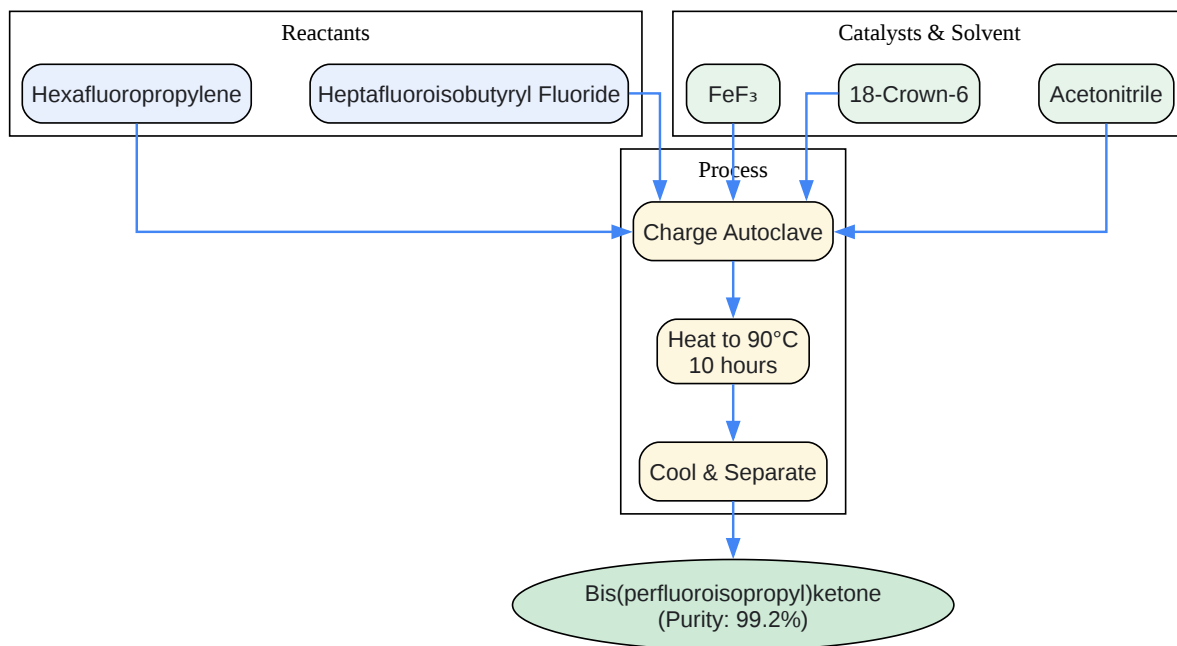
Representative Synthesis Protocol

A documented industrial-scale synthesis provides a clear example of its preparation.[9] This method relies on the catalyzed reaction of hexafluoropropylene with heptafluoroisobutryl fluoride. The choice of a metal fluoride catalyst and an aprotic polar solvent like acetonitrile is critical for facilitating the fluoride-ion-mediated addition.

Step-by-Step Methodology:

- **Reactor Preparation:** A 1-liter 316 stainless steel autoclave is charged with 0.5 mol of iron(III) trifluoride (FeF₃) and 0.1 mol of 18-crown-6 ether as a co-solvent/phase-transfer catalyst.

- Inerting: The autoclave is evacuated to remove air and moisture, then backfilled with anhydrous acetonitrile.
- Reagent Addition: The stirred mixture is charged with 1 mol of hexafluoropropylene and 1 mol of heptafluoroisobutyl fluoride.
- Reaction Conditions: The temperature is raised to and maintained at 90°C for 10 hours. The autoclave environment is necessary to manage the pressure from the gaseous hexafluoropropylene.
- Workup and Isolation: After the reaction period, the vessel is cooled to 15°C and the contents are allowed to settle. The reaction mixture separates into two layers. The lower layer, containing the desired product, is isolated.
- Purification: The product, **Bis(perfluoroisopropyl)ketone**, is obtained with high purity (99.2% by GC analysis) and in high yield (96.1%).^[9]



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- To cite this document: BenchChem. [A Senior Application Scientist's Perspective on a Unique Fluorinated Ketone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294482#bis-perfluoroisopropyl-ketone-cas-number-813-44-5]

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